

Pyridine Hydroiodide: Properties & Identification

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Compound Focus: Pyridine hydroiodide

CAS No.: 18820-83-2

Cat. No.: S1832926

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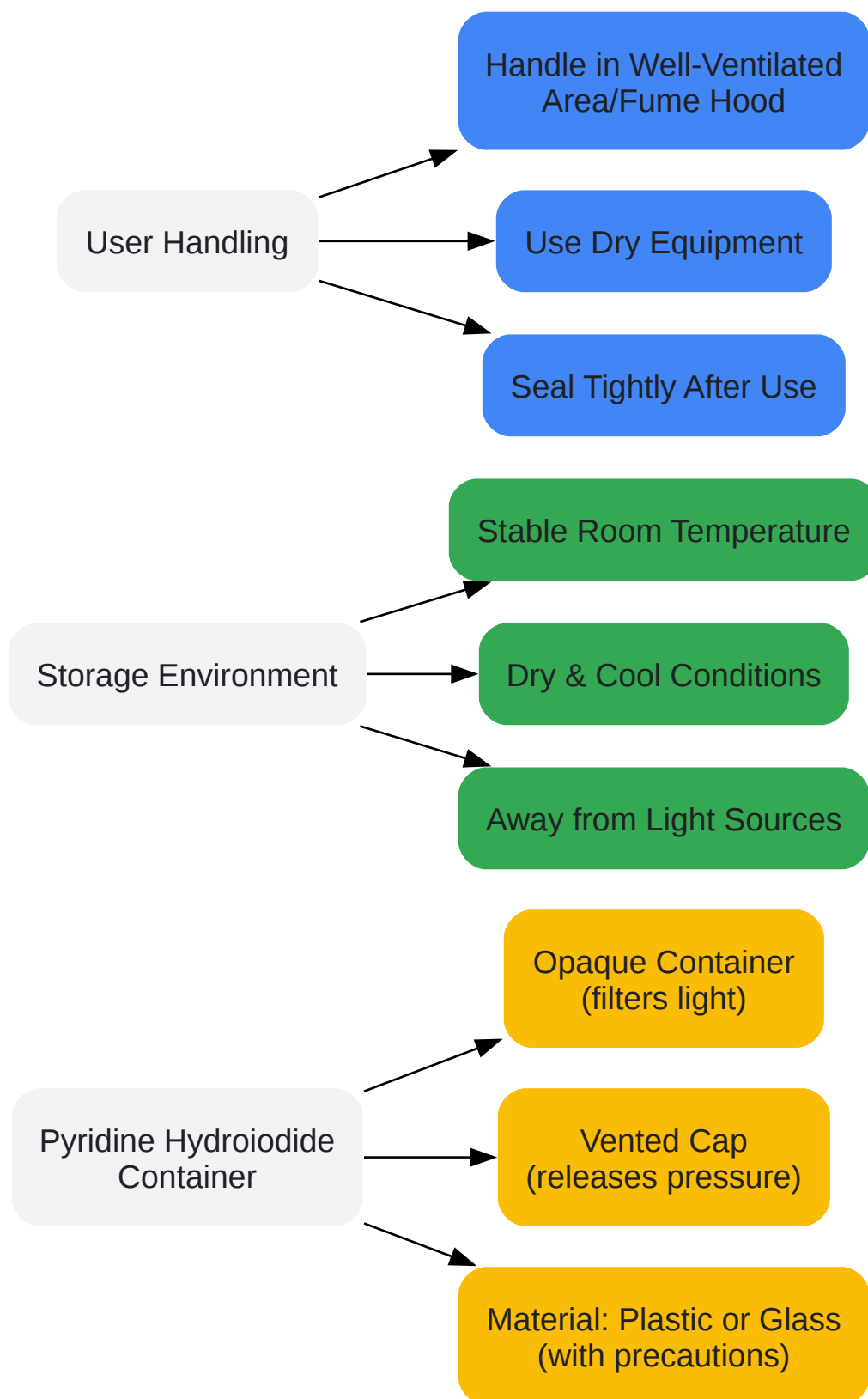
Understanding its basic properties is the first step in preventing decomposition.

Property	Specification
Chemical Name	Pyridinium iodide [1]
Synonyms	Pyridine hydroiodide [1]
CAS Number	18820-83-2 [1]
Molecular Formula	C5H6IN [1]
Molecular Weight	207.01 g/mol [1]
Melting Point	210 °C (with decomposition) [1]
Appearance	White to Light yellow powder or crystal [1]
Storage Temp.	Store at room temperature [1]

Decomposition Alert: The melting point coincides with decomposition. **Heating at or near 210 °C must be strictly avoided** as it will cause the compound to break down [1].

Storage & Handling Guide

Proper storage is crucial for maintaining the compound's integrity over time.



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- **Container Choice:** The compound should be stored in an **opaque container** to protect it from light. While the data does not specify light sensitivity for this particular compound, this is a standard precaution for many chemicals. Plastic is often preferred, but if glass is used, it should be amber-colored. While vented caps are recommended for gases like oxygen [2], a tight seal is paramount for solids like **pyridine hydroiodide** to keep out moisture [1].
- **Environment:** Store in a **cool, dry place** at room temperature. The specific requirement to "keep dry and cool" [1] suggests the compound may be hygroscopic (absorbs moisture from the air) or degrade in humid conditions.
- **Handling:** Always handle the chemical in a **well-ventilated area or a fume hood** to avoid inhalation of any powder. Ensure all equipment is completely dry before use.

Troubleshooting FAQs

Q1: My pyridine hydroiodide has changed from white to light yellow or orange. Is it still usable? A1: A color change indicates possible decomposition or impurity. The acceptable appearance is noted as "White to Light yellow to Light orange" [1]. A slight yellowing might be within specification, but a pronounced orange or brown color suggests significant degradation. It is recommended to **not use material that has changed color dramatically**, as its purity and reactivity are compromised.

Q2: What is the maximum safe temperature for my reaction involving pyridine hydroiodide? A2: You must stay **well below the decomposition temperature of 210 °C** [1]. It is good practice to keep reaction temperatures at least 20-30°C below this point. Always consult the specific synthetic literature for your reaction, as some protocols may require even lower temperatures to prevent slow decomposition over time.

Q3: How should I dispose of decomposed pyridine hydroiodide? A3: The search results do not provide specific disposal instructions. You must **consult your institution's Safety Data Sheet (SDS) for this compound** and follow all local hazardous waste disposal regulations. Never dispose of chemical waste down the drain or with regular trash.

Pro Tip: General Practices for Sensitive Compounds

- **Small Batches:** For long-term projects, consider storing the chemical in several small, sealed vials rather than one large container. This minimizes exposure to air and moisture each time you use it.
- **Inert Atmosphere:** For reactions that are highly sensitive to air or moisture, performing them under an inert atmosphere (e.g., nitrogen or argon) can significantly improve stability.

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References

1. Pyridium iodide | 18820-83-2 [chemicalbook.com]
2. The Decomposition of Hydrogen Peroxide | The Chemistry Blog [chemicals.co.uk]

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